

A Comparative Guide to Nuclear Clock Candidates: Thorium-229 and Scandium-45

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thorium-229

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An In-depth Analysis for Researchers and Scientists

The pursuit of ever more precise timekeeping has led from pendulum clocks to the atomic clocks that now form the backbone of global navigation and communication systems. The next frontier in precision measurement is the nuclear clock, which promises a stability and accuracy up to an order of magnitude greater than current atomic standards.^{[1][2]} This remarkable potential stems from using a transition between nuclear energy levels, which are thousands of times less susceptible to external perturbations like stray electric and magnetic fields than the electron shell transitions used in atomic clocks.^{[2][3]}

Currently, two isotopes are at the forefront of nuclear clock research: **Thorium-229** (^{229}Th) and **Scandium-45** (^{45}Sc). While both offer a path toward next-generation timekeeping, they rely on fundamentally different nuclear transitions and experimental approaches. This guide provides an objective comparison of their performance, supported by experimental data, to inform researchers and scientists in the field.

Fundamental Properties and Suitability

The primary determinant for a nuclear clock candidate is the existence of a nuclear isomer (a long-lived excited state) with a transition energy accessible by current laser technology. The properties of ^{229}Th and ^{45}Sc present a stark contrast in this regard.

Thorium-229: The Low-Energy VUV Candidate

Thorium-229 is unique among all known isotopes for possessing an extraordinarily low-energy isomeric state.[4] First theorized in 1976, this state's energy allows for its excitation from the ground state using vacuum ultraviolet (VUV) laser light.[1][5] This accessibility is the principal reason ^{229}Th has been the leading candidate for a nuclear clock for over two decades.[6] Recent breakthroughs in 2024 successfully demonstrated the direct laser excitation of this nuclear transition, a landmark achievement that paves the way for the development of a functional nuclear clock.[7][8][9]

Scandium-45: The High-Energy X-ray Candidate

Scandium-45, a stable and 100% naturally abundant isotope, has recently emerged as another potential candidate.[10][11] Unlike **Thorium-229**, its relevant isomeric transition lies at a much higher energy of 12.4 kiloelectronvolts (keV), placing it firmly in the hard X-ray portion of the electromagnetic spectrum.[12][13] Exciting this transition requires the brilliance and energy of an X-ray Free-Electron Laser (XFEL), a feat successfully demonstrated in late 2023 at the European XFEL.[10][12] While technologically more demanding, the higher frequency of the ^{45}Sc transition could, in principle, offer even greater precision.[12][14]

Comparative Data of Nuclear Properties

The following table summarizes the key quantitative differences between the two isotopes for nuclear clock applications.

Property	Thorium-229 (^{229}Th)	Scandium-45 (^{45}Sc)
Isotope Stability	Radioactive	Stable
Half-life (Ground State)	7,917 years[4]	Stable[15]
Nuclear Transition Energy	~8.356 eV	12,389.59 eV (12.4 keV)[13]
Transition Wavelength	~148.38 nm (VUV)[1][8]	~0.1 nm (X-ray)
Transition Type	Nuclear Isomeric Transition	Nuclear Isomeric Transition
Isomer Half-life (in vacuum)	~1740 seconds[8]	318 milliseconds[16]
Excitation Source	Tunable VUV Laser[8]	X-ray Free-Electron Laser (XFEL)
Projected Accuracy	$\sim 1.5 \times 10^{-19}$	Potentially 1 part in 10^{19} or better
Key Advantage	Accessible with "tabletop" VUV lasers[7][8]	Higher frequency, potentially higher Q-factor
Key Challenge	VUV optics and laser development	Requires large-scale XFEL facility[7]

Experimental Protocols and Methodologies

The vast difference in transition energy necessitates entirely different experimental setups for probing and controlling the nuclear states of **Thorium-229** and Scandium-45.

Thorium-229 Experimental Approaches

Research towards a ^{229}Th clock is primarily pursued via two methods:

- **Trapped Ion Spectroscopy:** This method involves trapping a single Thorium ion in a radiofrequency trap. The ion is then laser-cooled to reduce motional effects. A highly stable VUV "clock" laser directly probes the nuclear transition. The successful excitation to the isomeric state is detected by observing changes in the ion's fluorescence, a technique known as the double-resonance method.[1] This approach offers a very clean, well-

controlled environment, minimizing systematic shifts and promising the highest potential accuracy.[1]

- **Solid-State Systems:** In this approach, ^{229}Th nuclei are doped into a VUV-transparent crystal matrix, such as Calcium Fluoride (CaF_2).[7] A VUV laser illuminates the crystal to excite a large ensemble of nuclei simultaneously. The subsequent decay of the excited isomers is detected via fluorescence.[8] This method has the advantage of a much higher number of atoms, potentially leading to a better signal-to-noise ratio and a more compact, robust clock design.[4][6] The recent direct laser excitation was achieved using this solid-state method.[7][8]

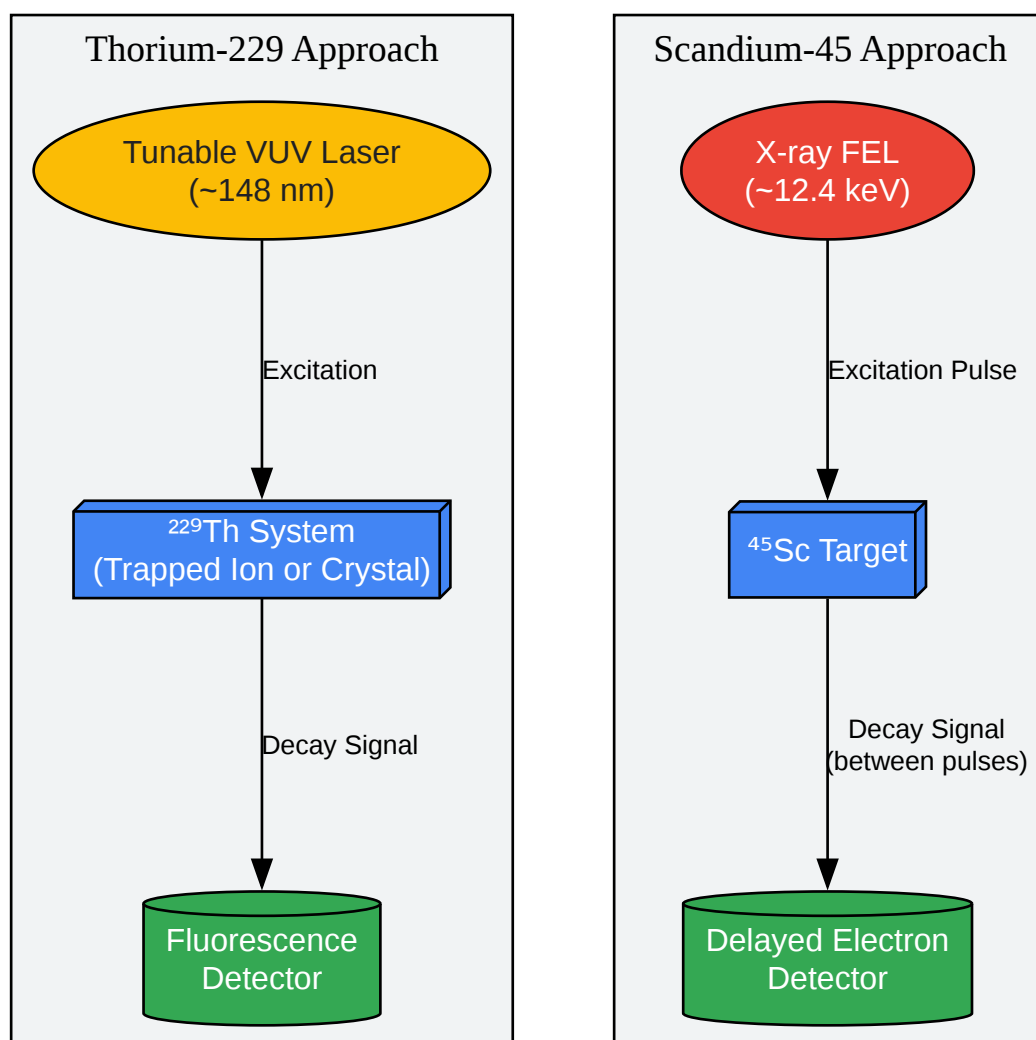
Scandium-45 Experimental Protocol

The excitation of ^{45}Sc requires a fundamentally different and more complex apparatus.

- **XFEL Excitation:** The experiment utilizes an X-ray Free-Electron Laser (XFEL), a large-scale accelerator facility that produces extremely bright and short pulses of X-rays.[10][13]
- **Target and Pumping:** A beam of high-brilliance X-ray pulses is tuned to the 12.4 keV resonance energy and directed at a Scandium-45 target.[17]
- **Delayed Detection:** The key to the experiment is discriminating the signal photons from the overwhelming background of the incident XFEL beam. This is achieved by taking advantage of the isomer's 318 ms lifetime. The XFEL provides pulses at a specific repetition rate, and detectors are gated to look for decay signals in the time window between the intense excitation pulses.[12][17] The decay primarily proceeds through internal conversion (99%+), where the nucleus transfers its energy to an orbital electron, which is then ejected and detected.[17]

Visualizing the Concepts

Diagrams help clarify the distinct pathways and workflows for these two nuclear clock candidates.



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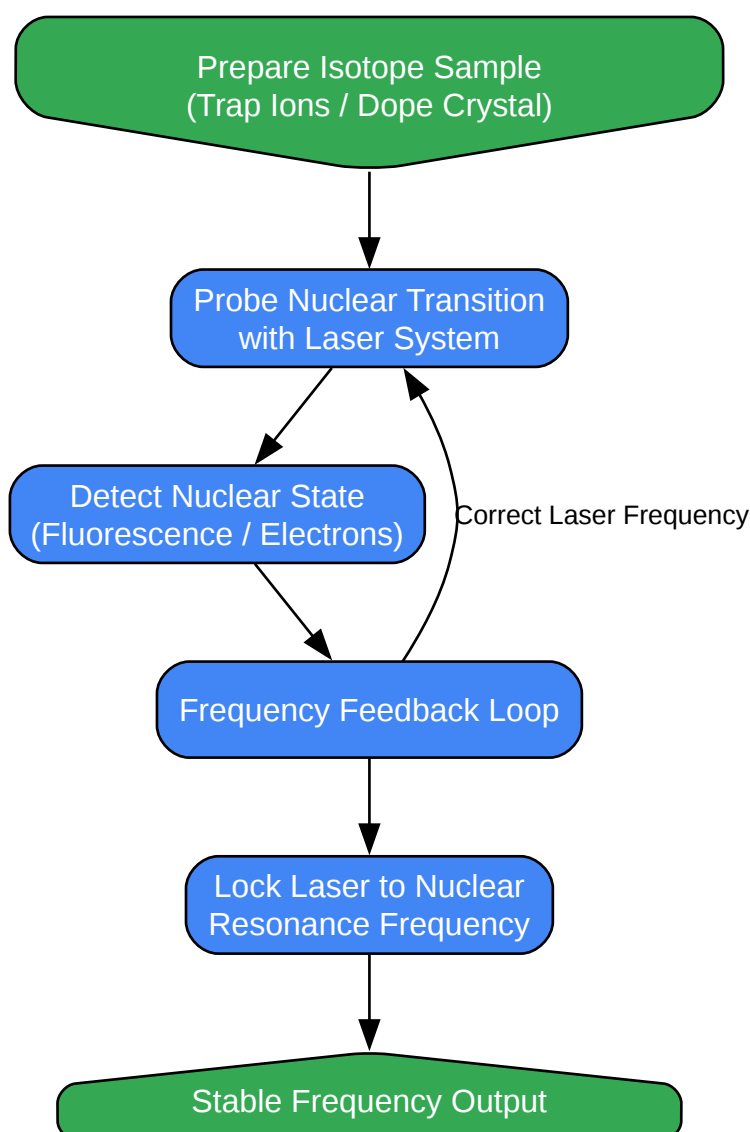
Caption: High-level comparison of excitation sources and systems.

Ground State ($7/2^-$) $\xrightarrow[12.4 \text{ keV}]{\text{(X-ray FEL)}}$ Isomeric State ($3/2^+$)

Ground State ($5/2^+$) $\xrightarrow[8.36 \text{ eV}]{\text{(VUV Laser)}}$ Isomeric State ($3/2^+$)

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Caption: Energy level diagrams for ^{229}Th and ^{45}Sc transitions.



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Caption: Generalized workflow for a nuclear optical clock.

Summary and Future Outlook

Both **Thorium-229** and Scandium-45 present compelling but distinct pathways toward a functional nuclear clock.

Thorium-229 is, by far, the more mature and technologically accessible candidate. The ability to use VUV lasers, which are complex but represent a scalable technology, makes the development of a transportable or even chip-scale solid-state nuclear clock a plausible long-term goal.[6] Having overcome the major hurdle of direct laser excitation, the focus of the ^{229}Th

community will now shift to improving spectral resolution, precisely characterizing systematic shifts, and demonstrating a stable clock operation.[18]

Scandium-45 represents a more nascent but potentially higher-performance alternative. Its primary obstacle is the reliance on large, specialized XFEL facilities, which limits widespread development and application.[7] However, the successful excitation experiment is a crucial proof of principle.[10] Future work will involve more precise measurements of the transition's true linewidth and exploring possibilities for more compact X-ray sources, although this remains a significant long-term challenge.

In conclusion, the **Thorium-229** nuclear clock is poised to become a reality in the near future, building on decades of foundational research and recent experimental breakthroughs. The Scandium-45 system, while demonstrating remarkable potential, currently serves as a pioneering exploration into high-energy nuclear transitions, pushing the boundaries of precision spectroscopy with advanced light sources. Both endeavors are crucial for advancing the field of metrology and for fundamental physics research, including the search for variations in fundamental constants and probing for new physics beyond the Standard Model.[4][7]

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- To cite this document: BenchChem. [A Comparative Guide to Nuclear Clock Candidates: Thorium-229 and Scandium-45]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194898#thorium-229-vs-scandium-45-for-nuclear-clock-applications]

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